

Personal protective equipment for handling Methyl 3-acetyl-4-aminobenzoate

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Compound of Interest

Compound Name: Methyl 3-acetyl-4-aminobenzoate

Cat. No.: B046827

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Essential Safety and Handling Guide for Methyl 3-acetyl-4-aminobenzoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 3-acetyl-4-aminobenzoate** (CAS 111714-47-7) is not readily available. The following guidance is based on the safety profiles of structurally similar compounds, namely Methyl 4-aminobenzoate and Methyl 3-aminobenzoate. It is imperative to handle this chemical with caution in a laboratory setting, assuming it presents similar hazards.

This guide provides essential safety protocols, operational plans, and disposal instructions for researchers, scientists, and drug development professionals handling **Methyl 3-acetyl-4-aminobenzoate**.

Hazard Summary

Based on its analogs, **Methyl 3-acetyl-4-aminobenzoate** is anticipated to be a hazardous substance. The primary concerns include irritation to the skin, eyes, and respiratory system. Some related compounds are also classified as harmful if swallowed or in contact with skin.^[1]

Hazard Classification	Anticipated Hazard	Primary Precaution
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled. [1]	Avoid ingestion, direct skin contact, and inhalation of dust. Handle in a chemical fume hood.[1][2]
Skin Corrosion/Irritation	Causes skin irritation.[1][3]	Wear appropriate protective gloves and clothing.[2][3]
Serious Eye Damage/Irritation	Causes serious eye irritation. [1][3]	Wear chemical safety goggles or a face shield.[2]
Specific Target Organ Toxicity	May cause respiratory irritation.[1][3]	Use only in a well-ventilated area or under a chemical fume hood.[2][3]

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is mandatory when handling **Methyl 3-acetyl-4-aminobenzoate**. Always inspect PPE before use and handle in accordance with good industrial hygiene and safety practices.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[4] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
 - Protective Clothing: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[4]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] A respiratory protection

program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[4]

Operational and Disposal Plans

Safe Handling Procedures

Proper handling techniques are crucial to minimize exposure and ensure a safe laboratory environment.

- Ventilation: Always work in a well-ventilated area.[3] Use only under a chemical fume hood.[1]
- Avoiding Contamination: Do not get the substance in eyes, on skin, or on clothing.[6] Avoid breathing dust and minimize dust generation and accumulation.[1]
- Hygiene Practices: Wash hands thoroughly after handling.[6] Wash contaminated clothing before reuse.[3] Do not eat, drink, or smoke when using this product.[4]
- Ignition Sources: Keep the product and any empty containers away from heat and sources of ignition.[6]

Storage Plan

Correct storage is essential for maintaining chemical integrity and preventing accidents.

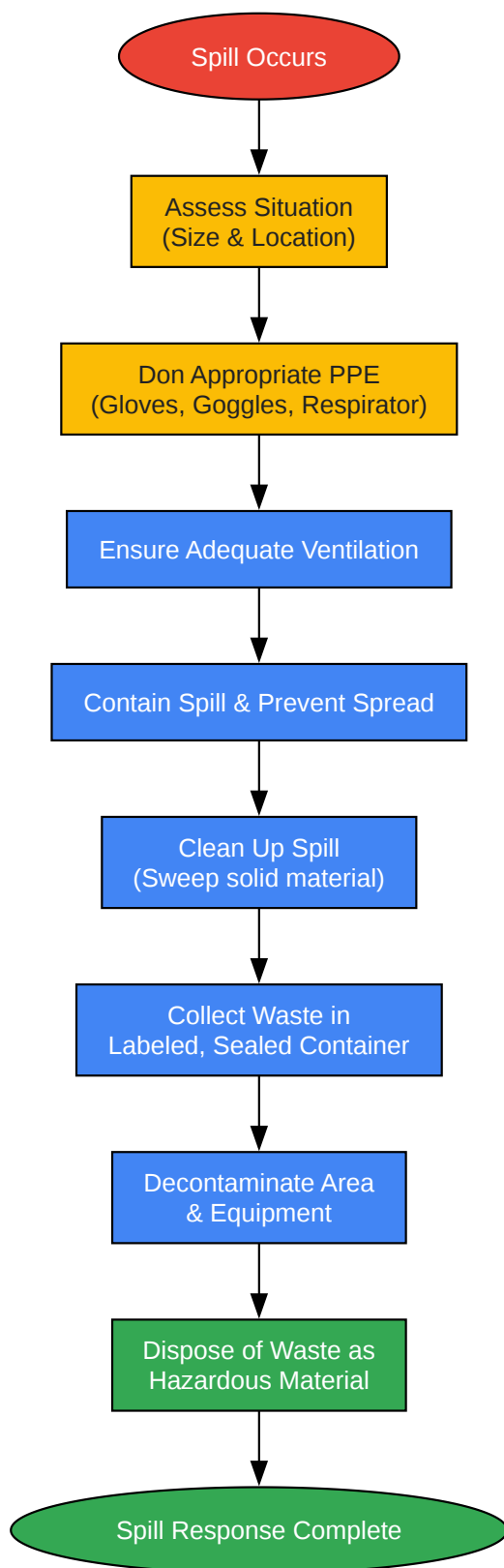
- Container: Keep containers tightly closed.[3]
- Environment: Store in a cool, dry, and well-ventilated place.[1][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong acids.[6]

Accidental Release and Spill Response Plan

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Ensure Adequate Ventilation: Ventilate the area of the spill.[3]

- Evacuate Personnel: Keep unnecessary personnel away from the spill area.
- Wear Appropriate PPE: Use personal protective equipment as required, including respiratory protection, gloves, and eye protection.[\[3\]](#)
- Containment and Cleanup:
 - Avoid dust formation.[\[3\]](#)
 - Sweep up the spilled material and shovel it into suitable containers for disposal.[\[3\]](#)
- Final Disposal: Keep the collected waste in suitable, closed containers for disposal at an approved waste disposal plant.[\[3\]](#)



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Caption: Chemical Spill Response Workflow.

Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- Waste Classification: This substance should be treated as hazardous waste.[3]
- Disposal Procedure: Dispose of the contents and the container at an approved waste disposal plant.[3] Do not dispose of the chemical down the drain or in regular trash.[2]
- Contaminated Packaging: Empty containers that held the product should be treated as hazardous waste.[2][3]
- Regulations: Disposal must be in accordance with local, regional, and national regulations.[3][7]

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